

# "CFTR corrector 12 solubility and preparation for experiments"

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## Compound of Interest

Compound Name: CFTR corrector 12

Cat. No.: B12392563

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## Application Notes and Protocols: CFTR Corrector 12

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **CFTR Corrector 12** (Compound 17C), a bisthiazole analogue designed to rescue folding-deficient cystic fibrosis transmembrane conductance regulator (CFTR) protein mutants.

### Introduction

Cystic fibrosis (CF) is a genetic disorder stemming from mutations in the CFTR gene, which encodes for a chloride and bicarbonate channel.[1] The most prevalent mutation, F508del, leads to a misfolded protein that is retained in the endoplasmic reticulum and subsequently degraded, preventing it from reaching the cell membrane to function correctly.[1] CFTR correctors are small molecules that aim to rectify this primary defect by aiding in the proper folding and trafficking of mutant CFTR proteins to the cell surface.[1][2]

**CFTR Corrector 12** is a research compound that has been identified as a corrector of certain folding-defective mutants of the CFTR channel.[3] It has also been shown to recover the  $\alpha$ -sarcoglycan ( $\alpha$ -SG) content in mutant cells. These notes provide essential information on its solubility, preparation for in vitro experiments, and a general protocol for its application in cell-based assays.

## Physicochemical and Solubility Data

Proper handling and solubilization of **CFTR Corrector 12** are critical for obtaining reliable and reproducible experimental results. The following table summarizes its key properties.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>21</sub> ClN <sub>4</sub> O <sub>2</sub> S <sub>2</sub>	
Molecular Weight	436.98 g/mol	
CAS Number	958941-60-1	
Appearance	White to off-white solid powder	
Primary Solvent	Dimethyl sulfoxide (DMSO)	
Stock Solution Conc.	5 mM, 10 mM, or 20 mM in DMSO is common for similar compounds. A 10 mM stock in DMSO is commercially available.	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month. Avoid repeated freeze-thaw cycles.	

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CFTR Corrector 12**, a common starting concentration for in vitro studies.

Materials:

- **CFTR Corrector 12** (solid powder)

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

#### Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, use the following calculation:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 436.98 \text{ g/mol} \times 1000 \text{ mg/g} = 4.37 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 4.37 mg of **CFTR Corrector 12** powder using an analytical balance and transfer it to a sterile vial.
- Add Solvent: Add 1 mL of high-purity DMSO to the vial containing the compound.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be required for some compounds, but typically DMSO is sufficient at this concentration.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.

## General Protocol for In Vitro Cell-Based Assays

This protocol provides a general workflow for treating cultured cells with **CFTR Corrector 12** to assess its efficacy in rescuing mutant CFTR function. This is often a prerequisite for functional assays like the Ussing chamber or fluorescence-based halide influx assays.

#### Materials:

- Cultured epithelial cells expressing mutant CFTR (e.g., CFBE41o- expressing F508del-CFTR)
- Appropriate cell culture medium and supplements
- 10 mM **CFTR Corrector 12** stock solution in DMSO
- Vehicle control (DMSO)
- Multi-well cell culture plates

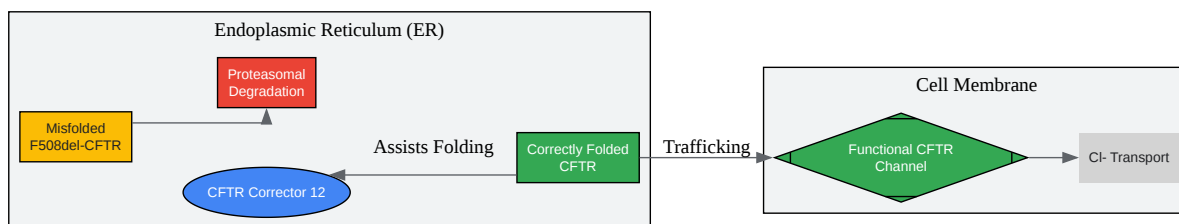
#### Procedure:

- Cell Seeding: Seed the epithelial cells in multi-well plates at a density appropriate for the specific assay and allow them to adhere and grow, typically until they form a confluent monolayer for polarized assays.
- Preparation of Working Solution:
  - Thaw an aliquot of the 10 mM **CFTR Corrector 12** stock solution.
  - Dilute the stock solution in pre-warmed cell culture medium to the desired final concentration. For example, to achieve a final concentration of 15  $\mu$ M in 1 mL of medium, add 1.5  $\mu$ L of the 10 mM stock solution.
  - Prepare a vehicle control by adding the same volume of DMSO to an equivalent volume of culture medium (e.g., 1.5  $\mu$ L of DMSO in 1 mL of medium).
- Compound Incubation:
  - Remove the existing medium from the cells.
  - Add the medium containing **CFTR Corrector 12** or the vehicle control to the respective wells.
  - Incubate the cells for a period of 24 to 72 hours at 37°C in a CO<sub>2</sub> incubator. The optimal incubation time may need to be determined empirically for your specific cell line and assay.

- **Functional Readout:** After the incubation period, the cells are ready for downstream functional analysis (e.g., Ussing chamber assay, YFP-halide quenching assay, or Western blotting to assess protein maturation).

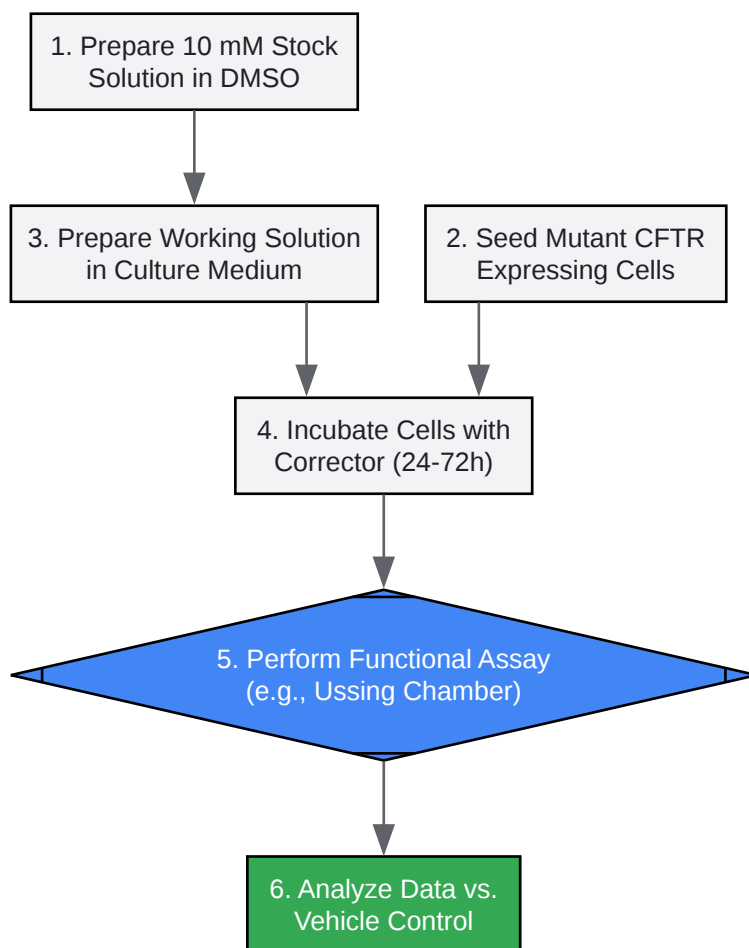
## Visualized Workflows and Pathways

The following diagrams illustrate the general mechanism of CFTR correctors and a typical experimental workflow for their use.



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Caption: Mechanism of Action for CFTR Correctors.



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Caption: In Vitro Experimental Workflow.

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## References

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